

Technical Guide: Solubility of Diphenyl Adipate in Common Organic Solvents

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Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **diphenyl adipate**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide focuses on qualitative solubility predictions, theoretical considerations, and detailed experimental protocols for determining solubility.

Introduction to Diphenyl Adipate

Diphenyl adipate is the diester of adipic acid and phenol. It is a white crystalline solid at room temperature. Its structure, featuring a flexible aliphatic chain and two aromatic phenyl groups, gives it unique properties as a plasticizer and a monomer for polyesters and polyamides. Understanding its solubility is crucial for its application in synthesis, purification, formulation, and material science.

Physical and Chemical Properties of Diphenyl Adipate:

Property	Value	Source
CAS Number	3195-37-7	[1] [2]
Molecular Formula	C ₁₈ H ₁₈ O ₄	[1] [3]
Molecular Weight	298.33 g/mol	[3]
Melting Point	105.5-106 °C	
Appearance	White crystalline powder	

Predicted Solubility of Diphenyl Adipate

Based on the principle of "like dissolves like," the solubility of **diphenyl adipate** in various organic solvents can be predicted. The presence of two phenyl groups suggests good solubility in aromatic and nonpolar solvents, while the ester groups provide some polarity.

Qualitative Solubility Predictions:

Solvent Class	Common Solvents	Predicted Solubility	Rationale
Alcohols	Methanol, Ethanol	Low to Moderate	The polarity of the hydroxyl group in alcohols is significantly different from the largely nonpolar character of diphenyl adipate. Solubility is expected to increase with the alkyl chain length of the alcohol and with temperature. Ethanol may be a suitable solvent for recrystallization. [4]
Ketones	Acetone	Moderate	Acetone has intermediate polarity and can interact with the ester groups of diphenyl adipate.
Esters	Ethyl Acetate	Moderate to High	As an ester itself, diphenyl adipate is likely to be soluble in other esters of similar polarity due to favorable dipole-dipole interactions. [5] [6]
Aromatic Hydrocarbons	Toluene, Benzene, Xylene	High	The phenyl groups of diphenyl adipate will have strong van der Waals interactions with aromatic solvents. [7]

Aliphatic Hydrocarbons	Hexane, Heptane	Low	The significant difference in polarity and intermolecular forces between the aromatic diphenyl adipate and non-aromatic, nonpolar aliphatic hydrocarbons suggests low solubility.
Chlorinated Solvents	Dichloromethane, Chloroform	High	Chlorinated solvents are effective at dissolving a wide range of organic compounds, including those with aromatic and ester functionalities. ^[8]
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Moderate to High	Ethers are good solvents for many organic compounds, and THF, in particular, is a versatile solvent for polymers and larger molecules.
Polar Aprotic Solvents	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Moderate to High	These solvents have high dielectric constants and are capable of dissolving a wide range of substances.
Water	Insoluble		As a relatively large organic molecule with significant nonpolar character, diphenyl

adipate is expected to
be insoluble in water.

[9][10]

Experimental Protocol for Solubility Determination

The following is a general gravimetric method for determining the solubility of a solid organic compound like **diphenyl adipate** in a given solvent at a specific temperature.

Materials and Equipment

- **Diphenyl adipate** (solid)
- Selected organic solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance (± 0.0001 g)
- Vials or flasks with airtight seals
- Syringes with filters (e.g., 0.45 μm PTFE)
- Evaporating dish or pre-weighed vials
- Oven

Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **diphenyl adipate** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.

- Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 48 hours is generally recommended.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated syringe.
 - Immediately pass the solution through a syringe filter into a pre-weighed evaporating dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish with the filtered solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the **diphenyl adipate** (a temperature below its melting point is recommended). A vacuum oven can be used for faster and more gentle drying.
 - Once all the solvent has evaporated, cool the dish in a desiccator to room temperature.
 - Weigh the evaporating dish containing the dried **diphenyl adipate** residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **diphenyl adipate** by subtracting the initial weight of the empty evaporating dish from the final weight.
 - The solubility can be expressed in various units, such as:
 - g/100 mL: (mass of residue in g / volume of aliquot in mL) * 100
 - mol/L: (mass of residue in g / molecular weight of **diphenyl adipate**) / volume of aliquot in L

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **diphenyl adipate** solubility.



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